

# glabrene respiratory irritation mitigation

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## Compound Focus: Glabrene

CAS No.: 60008-03-9

Cat. No.: S582802

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## Hazard Identification & Risk Awareness

**Glabrene** is classified as a potential respiratory irritant. The table below summarizes the specific hazard information available [1].

Hazard Class	GHS Code & Hazard Statement
Specific target organ toxicity, single exposure, respiratory tract irritation	H335—May cause respiratory irritation

This classification indicates that standard procedures for handling fine powders and volatile irritants should be applied when working with **glabrene**.

## Relevant Experimental Data & Context

While direct studies on **glabrene's** respiratory irritation are limited, recent toxicity research provides crucial context for its biological activity. The following table summarizes quantitative data from a 2024 zebrafish study, a model often used in toxicological screening [2] [3] [4].

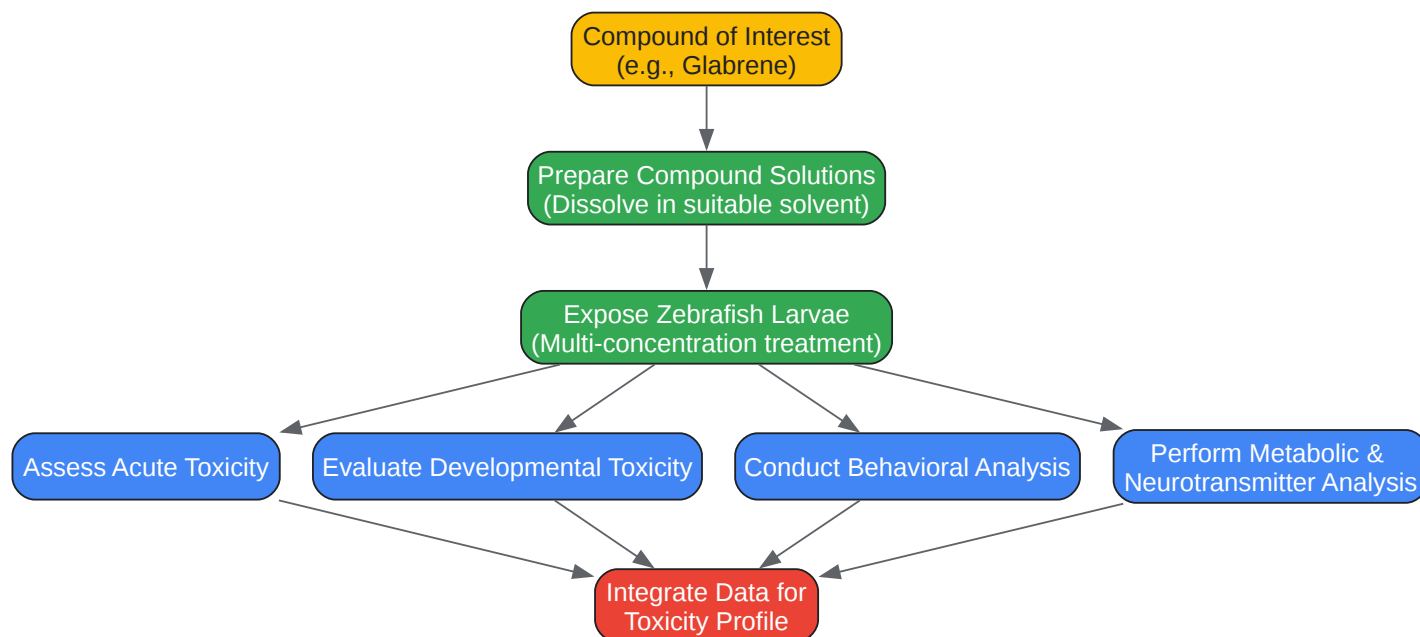
Toxicity Endpoint	Experimental Value	Experimental Model
Lethal Concentration (LC10)	2.8 $\mu\text{M}$	AB wild-type zebrafish larvae
Lethal Concentration (LC50)	3.7 $\mu\text{M}$	AB wild-type zebrafish larvae
Hatching Rate (at 1.5 $\mu\text{M}$ )	86.7% (vs. ~95% in control)	3 days post-fertilization (dpf) larvae
Malformation Rate (at 1.5 $\mu\text{M}$ )	57.7%	3 days post-fertilization (dpf) larvae
Locomotion: Total Distance (at 1.5 $\mu\text{M}$ )	Decreased by 81.6%	3 days post-fertilization (dpf) larvae

This study also found that **glabrene** caused significant developmental malformations, disrupted cartilage formation, and induced neurotoxicity, including damage to brain neural tissues and elevated dopamine and acetylcholine levels [2] [3]. The observed neurotoxicity suggests the compound has systemic biological effects.

Conversely, other 2024 research highlights a potential therapeutic application, finding that **glabrene** can suppress tumor growth in non-small cell lung cancer (NSCLC) by inhibiting the Fibroblast Growth Factor Receptor 3 (FGFR3) pathway [5]. This underscores the compound's biologically active and tissue-specific nature.

## Experimental Workflow for Toxicity Assessment

For researchers aiming to evaluate the toxicity of compounds like **glabrene**, the following diagram outlines a general experimental workflow based on the zebrafish model cited in the literature [2] [3].

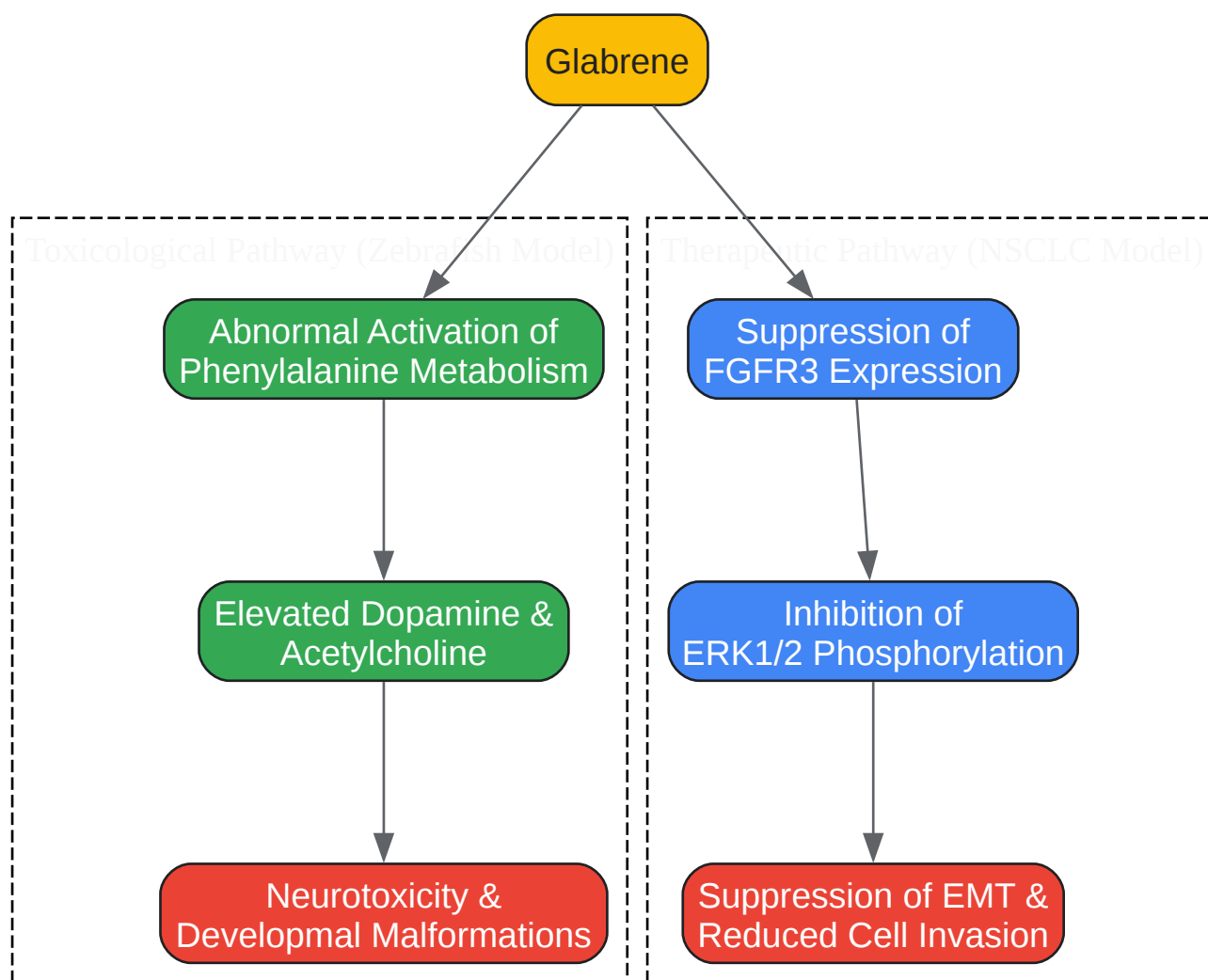


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## Frequently Asked Questions

**Q1: What are the primary safety concerns when handling **glabrene** in the lab?** The main hazards associated with **glabrene** include **skin irritation (H315)**, **serious eye irritation (H319)**, and **potential respiratory irritation (H335)** [1]. You should always review the Safety Data Sheet (SDS) for your specific batch.

**Q2: What are the key mechanistic pathways identified for **glabrene's** biological activity?** Current research points to two primary mechanisms, illustrated in the diagram below [2] [3] [5].



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**Q3: The glabridin I am using contains glabrene as an impurity. Should I be concerned? Yes. Glabrene** is a known toxic impurity in industrial-grade glabridin, with one study finding it constituted 7.0% of a sample and demonstrated significant toxicity in zebrafish models [2]. For critical applications, especially in vivo studies, using a highly purified glabridin product is strongly recommended to avoid confounding results or toxic side effects.

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## References

1. - American Chemical Society Glabrene [acs.org]
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5. Regulatory mechanism of the Glabrene against non-small cell lung... [pubmed.ncbi.nlm.nih.gov]

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